

3-((2-Hydroxyethyl)amino)propanol CAS number 19344-29-7

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Compound of Interest

Compound Name: 3-((2-Hydroxyethyl)amino)propanol

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Technical Guide: 3-((2-Hydroxyethyl)amino)propanol

CAS Number: 19344-29-7

Disclaimer: This document summarizes publicly available information for **3-((2-Hydroxyethyl)amino)propanol**. The scientific literature and public databases lack in-depth studies regarding its specific applications in drug development, established biological signaling pathways, or detailed experimental protocols. The information provided should be used for research and development purposes only and handled by technically qualified individuals.[1]

Chemical and Physical Properties

3-((2-Hydroxyethyl)amino)propanol is a chemical compound with both amine and hydroxyl functional groups.[2] Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO ₂	[3][4][5]
Molecular Weight	119.16 g/mol	[3][4][5]
IUPAC Name	3-(2-hydroxyethylamino)propan-1-ol	[4]
Synonyms	3-((2-Hydroxyethyl)amino)-1-propanol, N-(2-hydroxyethyl)-3-amino-1-propanol, 2-(3-hydroxypropylamino)ethanol	[4]
Density	1.037 g/cm ³	[3]
Boiling Point	259.4 °C at 760 mmHg	[3]
Flash Point	137.9 °C	[3]
Vapor Pressure	0.0019 mmHg at 25 °C	[3]
Refractive Index	1.466	[3]
Purity Specification	Typically ≥98%	[1]

Applications and Research Context

Publicly available information on the specific applications of **3-((2-Hydroxyethyl)amino)propanol** is limited. It is primarily categorized as a chemical intermediate for organic synthesis. Due to its bifunctional nature (containing both amine and hydroxyl groups), it holds potential for use in the synthesis of a variety of other molecules.

General applications for similar amino alcohols include:

- **Chemical Synthesis:** Acting as a foundational building block for more complex molecules, such as dyes, surfactants, and corrosion inhibitors.[2]
- **pH Modifier:** Use in formulations to adjust and buffer pH.

- Intermediates: Potential use in the synthesis of pharmaceuticals and agricultural chemicals.

[2][6]

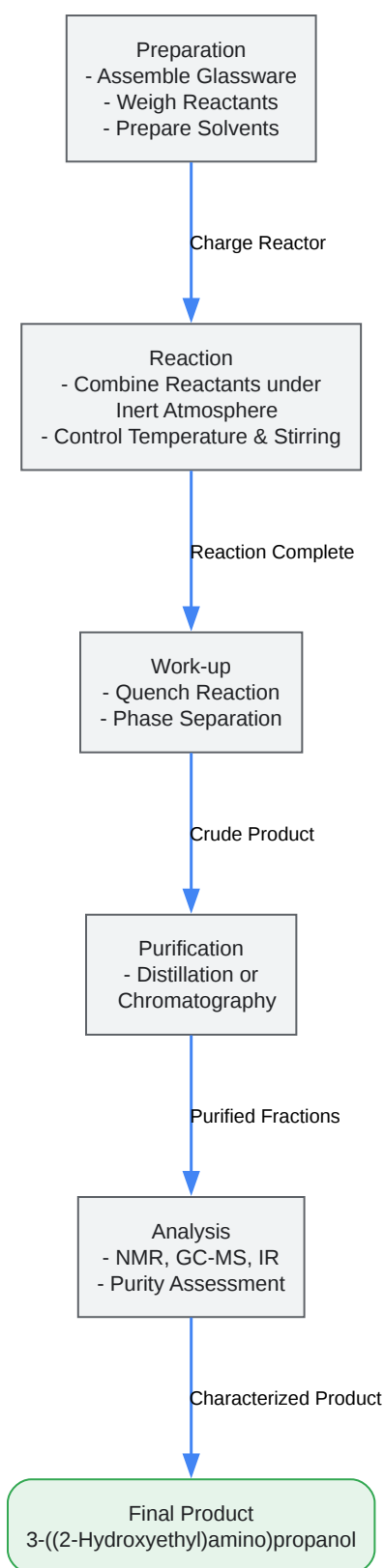
It is important to note that while related compounds like 3-Amino-1-propanol and other amino alcohols have documented roles in CO₂ capture, drug synthesis, and as intermediates for various therapeutics, specific research detailing the biological activity or drug development applications for **3-((2-Hydroxyethyl)amino)propanol** (CAS 19344-29-7) is not readily available in the public domain.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or application of **3-((2-Hydroxyethyl)amino)propanol** are not extensively documented in readily accessible literature. A plausible, general synthesis approach would likely involve the reaction of 3-amino-1-propanol with ethylene oxide.

Hypothetical Synthesis Workflow:

The diagram below illustrates a generalized workflow for a chemical synthesis experiment, which could be adapted for the preparation of this compound. This is a conceptual representation and not a validated protocol.



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Caption: A conceptual workflow for a typical organic synthesis experiment.

Biological Activity and Signaling Pathways

There is no information available in the public domain or scientific literature detailing specific biological activities or signaling pathway interactions for **3-((2-Hydroxyethyl)amino)propanol**. Research on its biological effects, toxicology, and pharmacology appears to be limited or not published. Therefore, no signaling pathway diagrams can be provided.

Safety and Handling

According to safety data, this chemical is associated with the following hazards:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

This compound is intended for research and development use only and must be handled by qualified personnel using appropriate personal protective equipment in a well-ventilated area.
[1]

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References

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